

Application Notes and Protocols for Ki16198 Stock Solutions

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Compound of Interest

Compound Name: Ki16198

Cat. No.: B1673633

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Ki16198**, a potent and orally active lysophosphatidic acid (LPA) receptor antagonist. **Ki16198** is the methyl ester of Ki16425 and acts as an antagonist for LPA1 and LPA3 receptors, making it a valuable tool in studying LPA signaling in various physiological and pathological processes, including cancer research.^{[1][2][3][4]}

Chemical Properties and Solubility

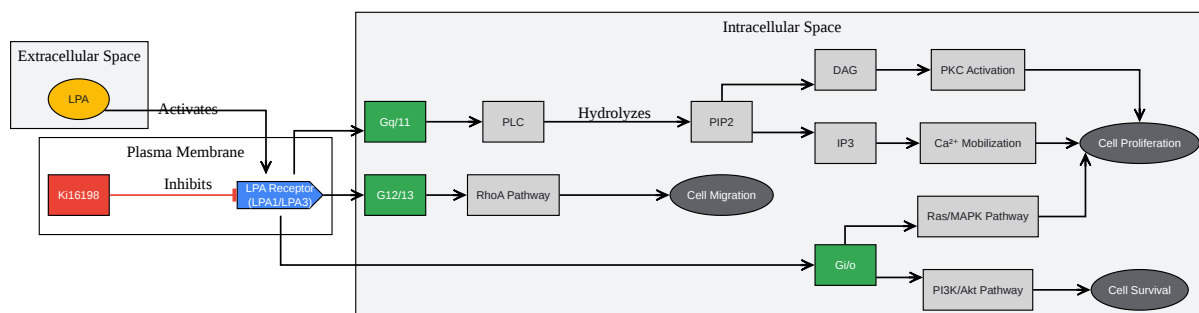
Ki16198 is a white to off-white solid. It is crucial to understand its solubility profile to prepare accurate and effective stock solutions.

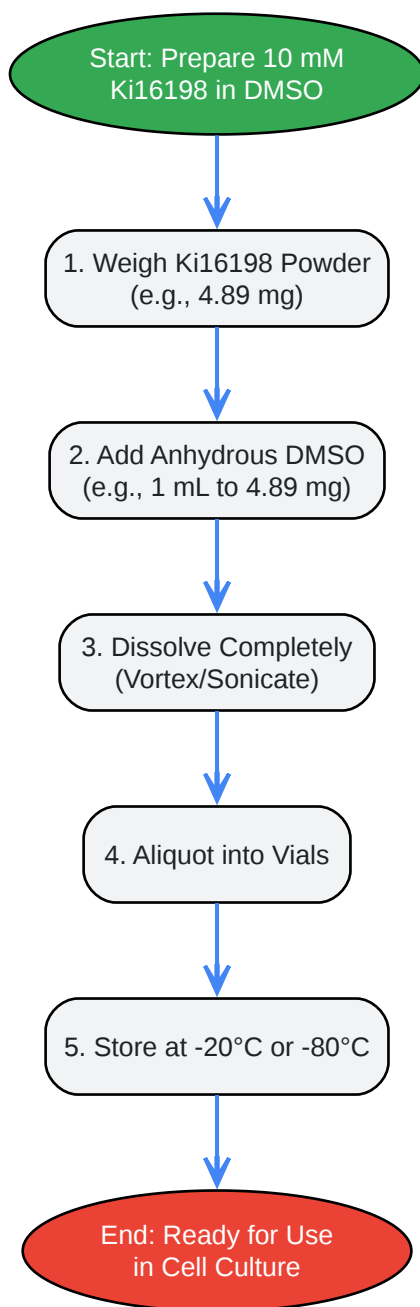
| Property | Value | Source |
|-----------------------|---|--------|
| Molecular Weight | 488.98 g/mol | [1] |
| Molecular Formula | C ₂₄ H ₂₅ CIN ₂ O ₅ S | |
| CAS Number | 355025-13-7 | |
| Solubility in DMSO | ≥ 98 mg/mL (200.41 mM) | |
| 50 mg/mL (102.25 mM) | | |
| > 24.5 mg/mL | | |
| Solubility in Ethanol | 98 mg/mL (200.41 mM) | |
| 33 mg/mL (67.49 mM) | | |
| Solubility in Water | Insoluble | |

Note: The solubility of **Ki16198** in DMSO can be affected by moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions. If precipitation or phase separation occurs, gentle warming (e.g., at 37°C for 10 minutes) and/or sonication can be used to aid dissolution.

Mechanism of Action and Signaling Pathway

Ki16198 is an antagonist of the lysophosphatidic acid (LPA) receptors LPA1 and LPA3. It inhibits LPA1- and LPA3-induced inositol phosphate production with Ki values of 0.34 μM and 0.93 μM, respectively. It shows weaker inhibition for the LPA2 receptor and no activity at LPA4, LPA5, and LPA6. LPA receptors are G protein-coupled receptors (GPCRs) that, upon activation by LPA, can couple to various G proteins (Gq/11, Gi/o, G12/13, and Gs) to initiate downstream signaling cascades. These pathways regulate a wide range of cellular processes, including proliferation, migration, and survival.





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- To cite this document: BenchChem. [Application Notes and Protocols for Ki16198 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673633#preparing-ki16198-stock-solutions]

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